

Technical Support Center: Investigating Off-Target Effects of CP-316819

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Compound of Interest

Compound Name: CP-316819
CAS No.: 865877-58-3
Cat. No.: B7826027

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for investigating the off-target effects of **CP-316819**, a selective glycogen phosphorylase inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **CP-316819**?

CP-316819 is a selective inhibitor of glycogen phosphorylase (GP). Glycogen phosphorylase is a key enzyme in the regulation of glycogenolysis, the process of breaking down glycogen into glucose-1-phosphate.

Q2: What are the known IC₅₀ values for **CP-316819** against its primary target?

The half-maximal inhibitory concentration (IC₅₀) values for **CP-316819** are 0.017 μ M against human skeletal muscle glycogen phosphorylase a (huSMGP_a) and 0.034 μ M against human liver glycogen phosphorylase a (huLGPa).

Q3: Why is it important to investigate the off-target effects of **CP-316819**?

While **CP-316819** is designed to be selective for glycogen phosphorylase, like most small molecule inhibitors, it has the potential to bind to other unintended biological targets. These off-target interactions can lead to unexpected experimental results, cellular toxicity, or other confounding effects that can complicate data interpretation. A thorough investigation of off-target effects is crucial for validating experimental findings and for the development of safe and effective therapeutics.

Q4: Are there any known off-target effects of **CP-316819**?

Publicly available literature does not extensively detail a broad off-target profile for **CP-316819**. However, studies on other glycogen phosphorylase inhibitors have highlighted potential on-target related toxicities, such as liver complications with chronic administration, which could be misinterpreted as off-target effects.^[1] Therefore, it is essential for researchers to experimentally determine the selectivity profile of **CP-316819** in their specific experimental system.

Troubleshooting Guide

This guide addresses common issues researchers may encounter during their experiments with **CP-316819** and provides a systematic approach to troubleshoot and investigate potential off-target effects.

Issue	Potential Cause	Troubleshooting Steps & Recommendations
Unexpected Phenotype or Cellular Response	Off-Target Effect: The observed phenotype is not consistent with the known function of glycogen phosphorylase.	1. Confirm On-Target Engagement: Use a Cellular Thermal Shift Assay (CETSA) to verify that CP-316819 is engaging with glycogen phosphorylase in your cells at the concentrations used. 2. Orthogonal Control: Use a structurally different glycogen phosphorylase inhibitor. If the phenotype is not replicated, it suggests the effect may be specific to the chemical scaffold of CP-316819 and potentially off-target. 3. Target Knockdown/Knockout: Use siRNA or CRISPR to reduce or eliminate glycogen phosphorylase expression. If the phenotype is not recapitulated, it strongly suggests an off-target effect of CP-316819.
Cellular Toxicity at or Below Effective Concentration	Off-Target Cytotoxicity: CP-316819 may be interacting with proteins essential for cell survival.	1. Dose-Response Analysis: Perform a dose-response curve for both on-target inhibition (e.g., measuring glycogenolysis) and cytotoxicity. A significant rightward shift in the on-target inhibition curve compared to the cytotoxicity curve may indicate off-target toxicity. 2. Broad Kinase Profiling: Screen

		CP-316819 against a panel of kinases, as many kinases are involved in cell survival pathways. 3. Affinity Chromatography-Mass Spectrometry: Identify potential off-targets by using an affinity-based proteomics approach.
Inconsistent Results Between In Vitro and In Vivo Experiments	Metabolism or Off-Target Effects In Vivo: The compound may be metabolized in vivo to a species with a different activity profile, or it may engage with off-targets present in the whole organism but not in the in vitro model.	1. Pharmacokinetic Analysis: Determine the concentration and stability of CP-316819 in the in vivo model. 2. Ex Vivo Analysis: Treat tissue explants with CP-316819 to bridge the gap between in vitro and in vivo studies. 3. Systematic Off-Target Profiling: Conduct a broad off-target screen using techniques like affinity chromatography-mass spectrometry on lysates from the target tissue.
Discrepancy Between Biochemical and Cellular Assay Results	Cellular Permeability or Efflux: The compound may not be reaching its intracellular target at sufficient concentrations. Cellular Environment Effects: The binding affinity of the compound can be altered by the presence of endogenous ligands or post-translational modifications of the target in a cellular context.	1. Cellular Uptake Assay: Measure the intracellular concentration of CP-316819. 2. Cellular Thermal Shift Assay (CETSA): This assay directly measures target engagement within intact cells, providing a more physiologically relevant measure of potency. ^{[2][3]}

Quantitative Data Summary

The following table summarizes the known inhibitory concentrations of **CP-316819** against its primary targets.

Target	Assay Type	IC50 (μM)
Human Skeletal Muscle Glycogen Phosphorylase a (huSMGPa)	Biochemical Assay	0.017
Human Liver Glycogen Phosphorylase a (huLGPa)	Biochemical Assay	0.034

Experimental Protocols

Detailed methodologies for key experiments to investigate off-target effects are provided below.

Kinase Selectivity Profiling

This protocol outlines a general workflow for screening **CP-316819** against a panel of kinases to identify potential off-target interactions. Commercial services often provide comprehensive kinase screening panels.

Objective: To determine the inhibitory activity of **CP-316819** against a broad range of kinases.

Materials:

- **CP-316819** stock solution (e.g., 10 mM in DMSO)
- Kinase panel (e.g., commercially available profiling service)
- Appropriate kinase buffers, substrates (e.g., peptide or protein), and ATP
- Assay plates (e.g., 384-well)
- Detection reagents (e.g., ADP-Glo™, HTRF®, or similar)
- Plate reader capable of detecting the assay signal (luminescence, fluorescence, etc.)

Procedure:

- **Compound Preparation:** Prepare a series of dilutions of **CP-316819** in the appropriate assay buffer. Typically, a 10-point dose-response curve is generated, starting from a high concentration (e.g., 100 μ M). A DMSO control is essential.
- **Kinase Reaction Setup:**
 - Dispense the diluted **CP-316819** or DMSO control into the assay plate.
 - Add the specific kinase to each well.
 - Initiate the kinase reaction by adding a mixture of the substrate and ATP. The final ATP concentration should be at or near the K_m for each specific kinase to ensure sensitive detection of ATP-competitive inhibitors.
- **Incubation:** Incubate the plate at the optimal temperature (e.g., 30°C or room temperature) for the specified time for each kinase (typically 30-60 minutes).
- **Detection:** Stop the kinase reaction and add the detection reagent according to the manufacturer's instructions.
- **Data Acquisition:** Read the plate on a compatible plate reader.
- **Data Analysis:**
 - Calculate the percent inhibition for each concentration of **CP-316819** relative to the DMSO control.
 - Plot the percent inhibition against the logarithm of the **CP-316819** concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value for each kinase that shows significant inhibition.

Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful method to verify target engagement of a compound in a cellular environment. It is based on the principle that a protein's thermal stability increases upon ligand binding.

Objective: To confirm the binding of **CP-316819** to glycogen phosphorylase in intact cells and to assess its apparent cellular potency.

Materials:

- Cell line of interest
- **CP-316819**
- DMSO (vehicle control)
- PBS (Phosphate-Buffered Saline)
- Lysis buffer with protease and phosphatase inhibitors
- Equipment for cell lysis (e.g., sonicator, freeze-thaw apparatus)
- Thermocycler or water baths
- Centrifuge
- SDS-PAGE and Western blotting reagents
- Primary antibody against glycogen phosphorylase
- Secondary antibody (HRP-conjugated)
- Chemiluminescence detection system

Procedure:

- Cell Treatment: Treat cultured cells with the desired concentration of **CP-316819** or DMSO for a specified time (e.g., 1-2 hours) at 37°C.
- Harvesting and Washing: Harvest the cells and wash them with PBS to remove any unbound compound.
- Thermal Challenge: Resuspend the cell pellets in PBS and aliquot them into PCR tubes. Heat the samples at a range of temperatures (e.g., 40°C to 70°C) for a short period (e.g., 3

minutes), followed by cooling at room temperature for 3 minutes. Include a non-heated control.

- Cell Lysis: Lyse the cells by freeze-thaw cycles or by adding lysis buffer.
- Centrifugation: Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated, denatured proteins.
- Western Blotting:
 - Collect the supernatant containing the soluble protein fraction.
 - Determine the protein concentration and normalize all samples.
 - Perform SDS-PAGE and transfer the proteins to a PVDF membrane.
 - Probe the membrane with a primary antibody against glycogen phosphorylase, followed by an HRP-conjugated secondary antibody.
- Data Analysis:
 - Quantify the band intensities for glycogen phosphorylase at each temperature.
 - Normalize the intensity of each heated sample to the non-heated control.
 - Plot the normalized intensity versus temperature to generate a melting curve for both the DMSO- and **CP-316819**-treated samples.
 - A rightward shift in the melting curve for the **CP-316819**-treated sample indicates target engagement and stabilization.

Affinity Chromatography-Mass Spectrometry

This technique is used to identify the direct binding partners of a small molecule from a complex protein lysate.

Objective: To identify potential off-targets of **CP-316819** in an unbiased manner.

Materials:

- **CP-316819** or a synthesized analog with a linker for immobilization
- Affinity resin (e.g., NHS-activated sepharose beads)
- Cell lysate from the relevant cell line or tissue
- Wash buffers of varying stringency
- Elution buffer
- Reagents for protein digestion (e.g., trypsin)
- Mass spectrometer (e.g., LC-MS/MS)

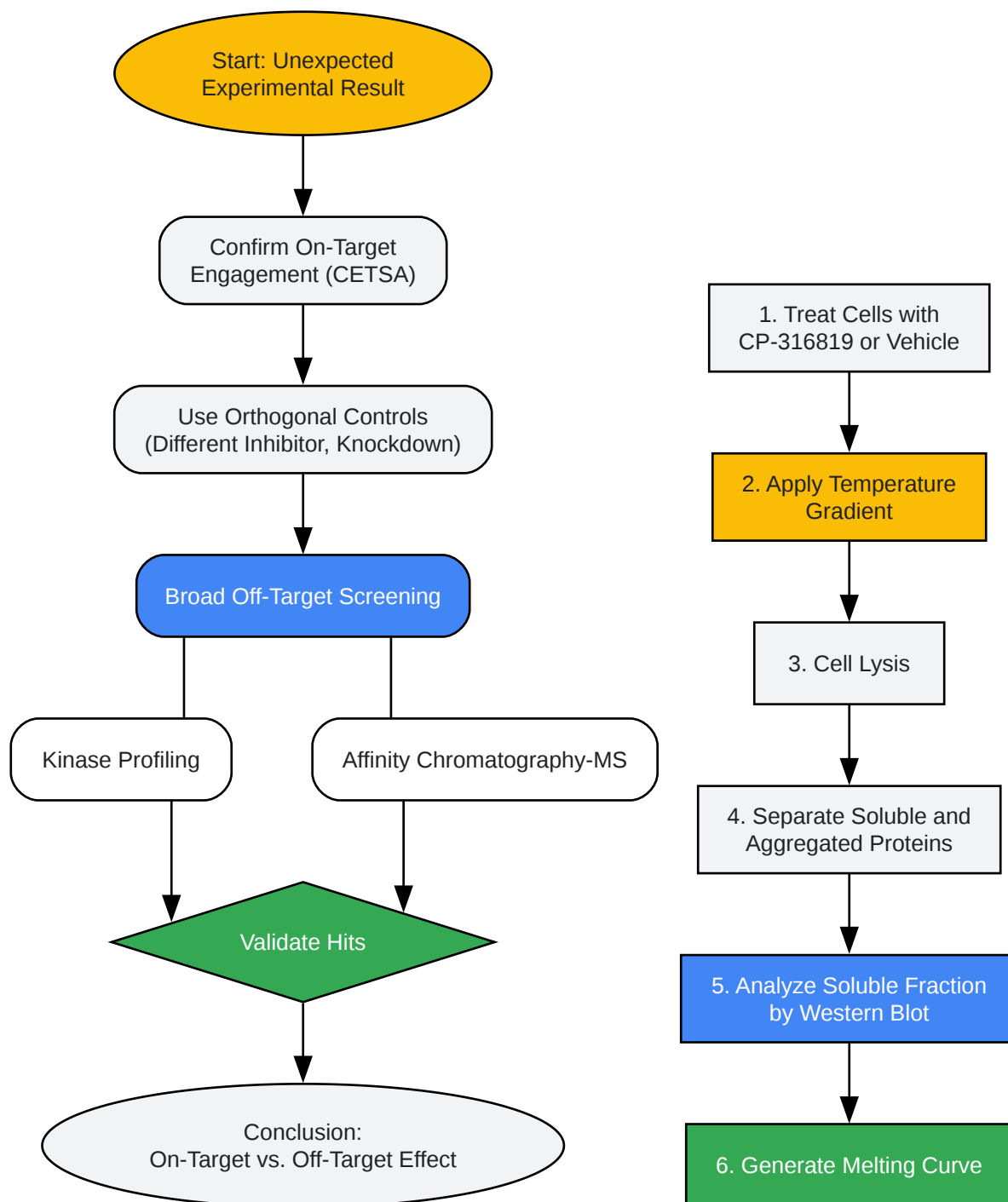
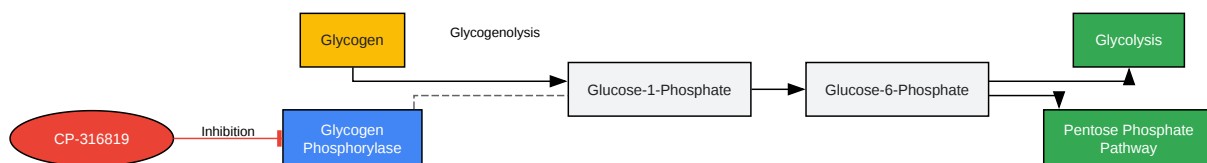
Procedure:

- **Probe Immobilization:** Covalently couple **CP-316819** (or its analog) to the affinity resin according to the manufacturer's protocol. A control resin without the compound should also be prepared.
- **Lysate Incubation:** Incubate the cell lysate with the **CP-316819**-coupled resin and the control resin.
- **Washing:** Wash the resins extensively with a series of buffers to remove non-specifically bound proteins.
- **Elution:** Elute the specifically bound proteins from the resin. This can be done by changing the buffer conditions (e.g., pH, salt concentration) or by competing with an excess of free **CP-316819**.
- **Protein Digestion and Mass Spectrometry:**
 - The eluted proteins are separated by SDS-PAGE, and the bands of interest are excised and digested with trypsin.
 - Alternatively, the entire eluate can be subjected to in-solution digestion.
 - The resulting peptides are analyzed by LC-MS/MS to identify the proteins.

- Data Analysis:
 - Compare the proteins identified from the **CP-316819**-coupled resin with those from the control resin.
 - Proteins that are significantly enriched in the **CP-316819** sample are considered potential binding partners.
 - Further validation of these hits is required using orthogonal methods.

Visualizations

Signaling Pathway and Experimental Workflows



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